

8-Iso-PGF2 α -d4: An In-depth Technical Guide for Researchers

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Compound of Interest

Compound Name: 8-Iso-PGF2 α -d4

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of 8-iso-prostaglandin F2 α -d4 (8-Iso-PGF2 α -d4), a critical tool in the study of oxidative stress. This document details its identity, function, and application, with a focus on its use as an internal standard for the quantification of its endogenous, non-deuterated counterpart, 8-iso-prostaglandin F2 α (8-iso-PGF2 α). Furthermore, this guide outlines the physiological and pathological roles of 8-iso-PGF2 α , a key biomarker of lipid peroxidation.

Core Concepts: Understanding 8-Iso-PGF2 α -d4 and its Significance

8-Iso-PGF2 α -d4 is a deuterated form of 8-iso-PGF2 α , an isoprostane produced through the non-enzymatic peroxidation of arachidonic acid within membrane phospholipids.^[1] Its primary and crucial function in a research setting is to serve as an internal standard for the accurate quantification of 8-iso-PGF2 α in biological samples, such as plasma and urine, using mass spectrometry techniques like gas chromatography-mass spectrometry (GC-MS) or liquid chromatography-tandem mass spectrometry (LC-MS/MS).^{[1][2]} The use of a stable isotope-labeled internal standard like 8-Iso-PGF2 α -d4 is considered the gold standard for correcting for analyte loss during sample preparation and for variations in instrument response, thereby ensuring the precision and accuracy of the measurement.^{[3][4]}

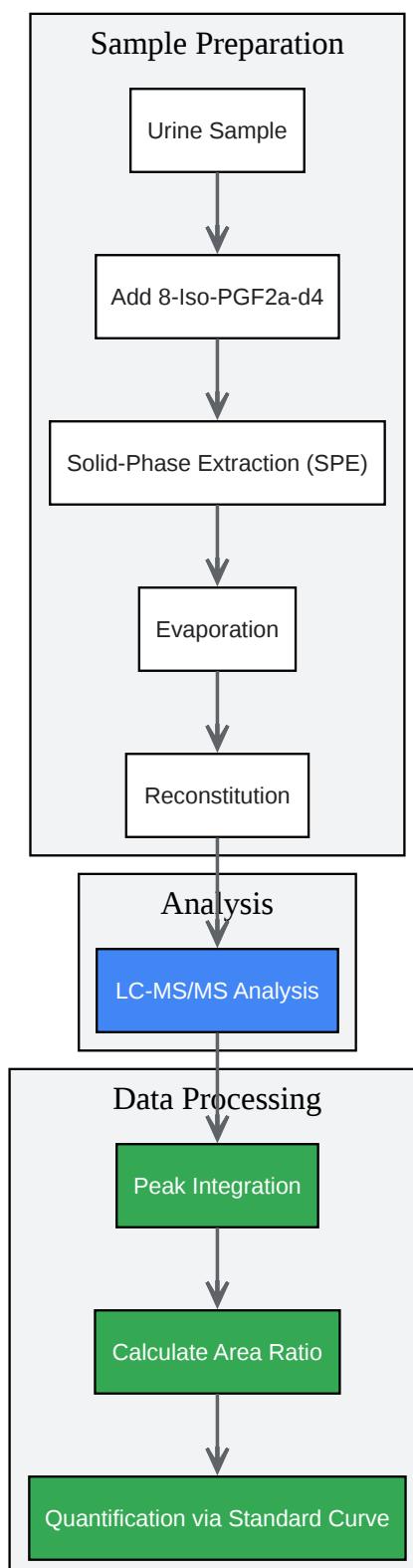
The Function of 8-iso-PGF2 α : A Key Biomarker of Oxidative Stress

8-iso-PGF2 α is widely recognized as one of the most reliable and sensitive biomarkers of in vivo lipid peroxidation and oxidative stress.^[5] Elevated levels of 8-iso-PGF2 α are associated with a range of pathological conditions, including cardiovascular diseases, diabetes, neurodegenerative disorders, and certain types of cancer.^{[5][6][7][8]}

Functionally, 8-iso-PGF2 α is a potent biological mediator that exerts its effects through various signaling pathways. It is a vasoconstrictor and can induce platelet aggregation, contributing to the pathophysiology of vascular disorders.^{[5][7]} These effects are primarily mediated through its interaction with thromboxane A2 receptors.

Signaling Pathway of 8-iso-PGF2 α

The following diagram illustrates the generalized signaling pathway initiated by 8-iso-PGF2 α , leading to physiological responses such as vasoconstriction and platelet aggregation.

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